

Application Notes and Protocols for 3-Chlorohexane

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Compound of Interest

Compound Name: 3-Chlorohexane

Cat. No.: B7820979

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3-Chlorohexane** (CAS No. 2346-81-8). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

3-Chlorohexane is a colorless liquid classified as a haloalkane.^[1] It is flammable and should be handled with appropriate caution.^{[2][3]} Below is a summary of its key physical and chemical properties.

Property	Value
Molecular Formula	C ₆ H ₁₃ Cl[1][4]
Molecular Weight	120.62 g/mol [1][4]
Boiling Point	123 °C[5][6]
Flash Point	25 °C[6]
Density	0.87 g/cm ³ [5][6]
Refractive Index	1.4160 - 1.4200[5][6]
Solubility	Soluble in organic solvents, less soluble in water.[1]
Appearance	Colorless to almost colorless clear liquid[1][5]

Safe Handling Procedures

Proper handling of **3-Chlorohexane** is essential to minimize exposure and prevent accidents. The following procedures should be strictly followed.

2.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with **3-Chlorohexane** indicates the need for the following PPE:

- Eye Protection: Wear chemical safety goggles or a full-face shield.[7][8]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required.[7][8]
- Skin and Body Protection: A lab coat or long-sleeved work clothes should be worn.[7][8] In situations with a higher risk of splashing, additional protective clothing may be necessary.
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[9][10][11] If ventilation is inadequate, a NIOSH/MSHA-approved respirator for organic vapors should be used.[7][8]

2.2. General Handling Practices

- Always handle **3-Chlorohexane** in a well-ventilated area, such as a chemical fume hood.[9][10][11]
- Avoid contact with skin, eyes, and clothing.[10][11][12]
- Keep away from heat, sparks, open flames, and other sources of ignition.[10][11][13] "No smoking" policies should be strictly enforced in handling areas.[10][11][13]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][10][11]
- Use only non-sparking tools.[2]
- Take precautionary measures against static discharge.[2][10][11] All equipment used when handling the product must be grounded.[13]
- Wash hands and face thoroughly after handling.[10][11][12]

Storage Procedures

Correct storage of **3-Chlorohexane** is vital for maintaining its stability and for the safety of the laboratory environment.

- Store in a tightly closed container.[2][10][11][12]
- Keep in a cool, dry, and well-ventilated place.[2][10][11][13][14]
- Store away from incompatible materials, such as oxidizing agents.[12]
- Protect from moisture.[11] For long-term storage, keeping the compound under an inert gas atmosphere is recommended.[11]
- The storage area should be equipped with explosion-proof equipment.[10][11]

Spill and Waste Disposal Procedures

In the event of a spill or for the disposal of waste, the following steps should be taken.

4.1. Spill Response

- Immediately evacuate the area and eliminate all ignition sources.[13]
- Ensure adequate ventilation.[7][13]
- Wear appropriate personal protective equipment as detailed in section 2.1.[7][9]
- For small spills, absorb the material with an inert absorbent material such as sand or earth. [13][14]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[14]
- Do not let the chemical enter drains.[9]

4.2. Waste Disposal

- Dispose of **3-Chlorohexane** and any contaminated materials in accordance with local, regional, and national hazardous waste regulations.[2][15]
- Waste can be disposed of through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[16]

Experimental Protocol: Nucleophilic Substitution Reaction

This protocol provides a general procedure for a nucleophilic substitution reaction using **3-Chlorohexane** as the electrophile.

5.1. Materials

- **3-Chlorohexane**
- Nucleophile (e.g., sodium azide)
- Anhydrous solvent (e.g., dimethylformamide - DMF)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Condenser
- Heating mantle
- Inert gas supply (e.g., nitrogen or argon)
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator
- Silica gel for column chromatography
- Appropriate solvents for chromatography (e.g., hexanes, ethyl acetate)

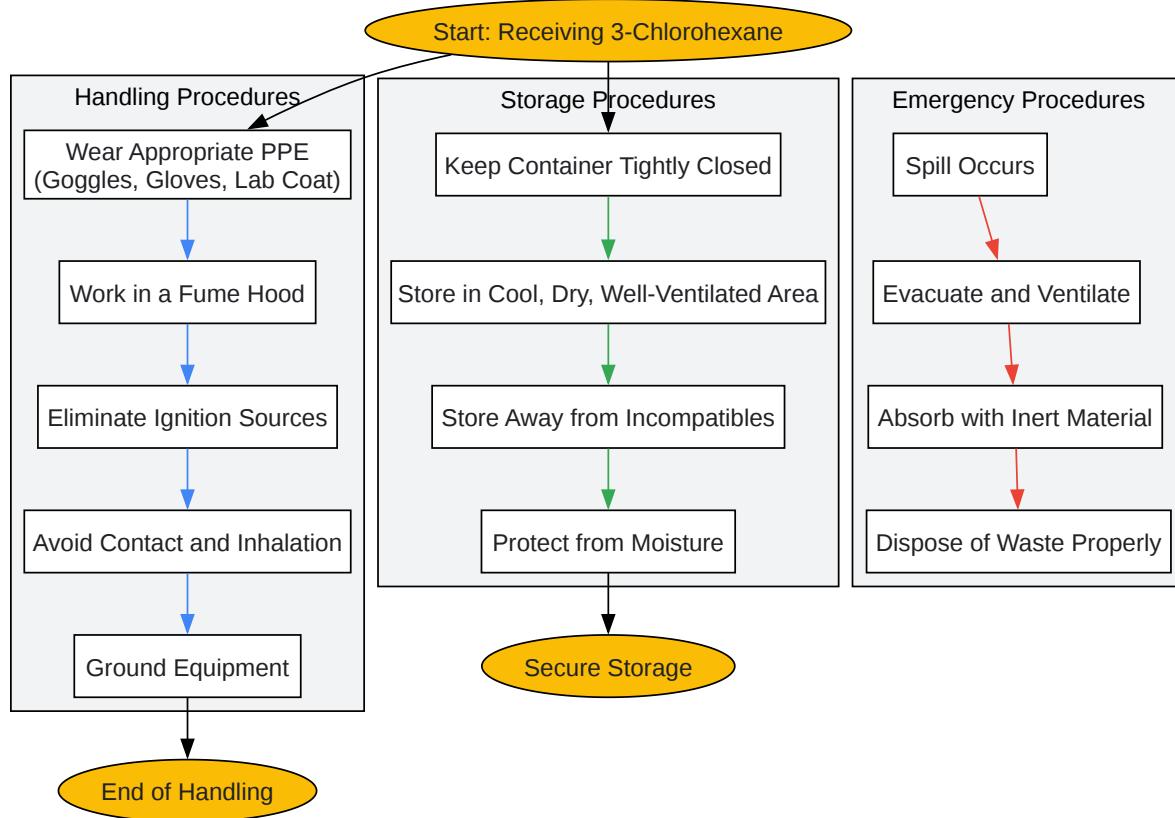
5.2. Procedure

- Reaction Setup:
 - Set up a dry, round-bottom flask equipped with a magnetic stir bar and a condenser under an inert atmosphere.
 - In the fume hood, add the nucleophile (e.g., 1.2 equivalents of sodium azide) to the flask.
 - Add the anhydrous solvent (e.g., DMF) to the flask via syringe.
 - Stir the mixture to dissolve the nucleophile.
 - Slowly add **3-Chlorohexane** (1.0 equivalent) to the reaction mixture at room temperature using a syringe.
- Reaction Monitoring:
 - Heat the reaction mixture to the desired temperature (e.g., 60-80 °C).
 - Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.

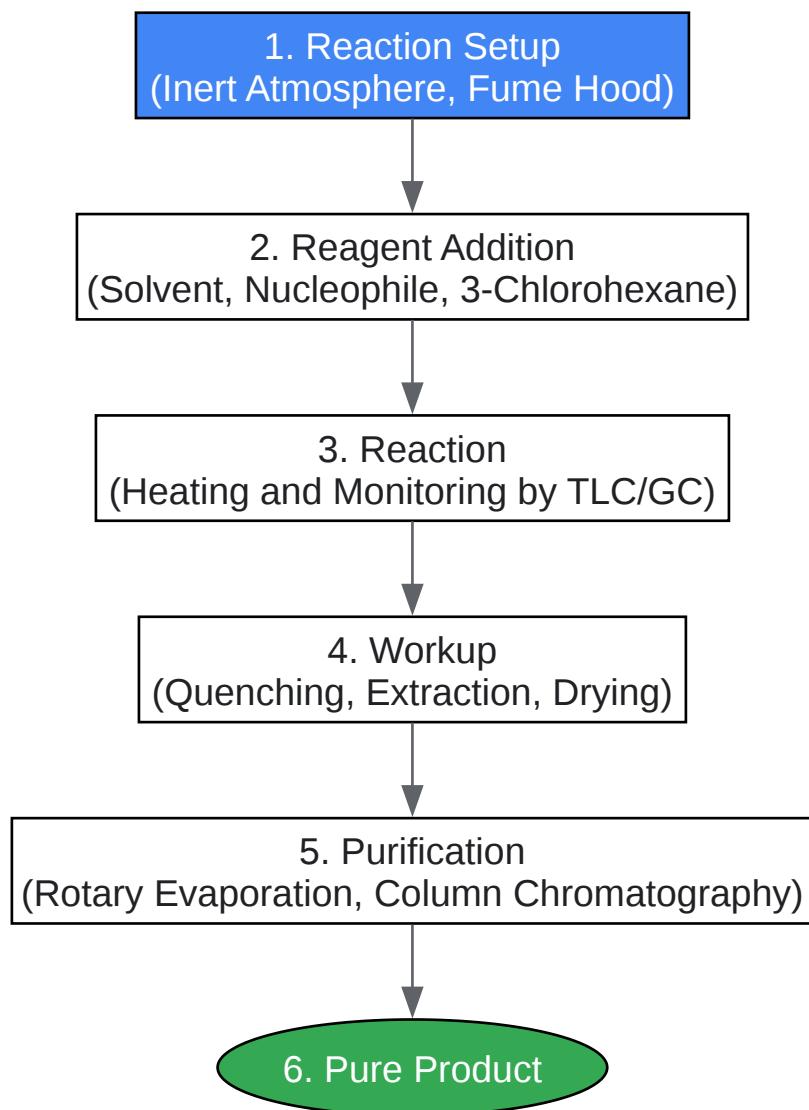
- Workup:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction by slowly adding water.
 - Transfer the mixture to a separatory funnel.
 - Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate) three times.
 - Combine the organic layers and wash with water and then with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
 - Filter off the drying agent.
- Purification:
 - Concentrate the filtrate under reduced pressure using a rotary evaporator.
 - Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the pure product.

Visualized Workflows

The following diagrams illustrate the key procedures for handling and storing **3-Chlorohexane**.

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Caption: Workflow for Safe Handling and Storage of **3-Chlorohexane**.



General Experimental Workflow Using 3-Chlorohexane

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Caption: General Experimental Workflow Using **3-Chlorohexane**.

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